

Technical Guide: Physical Properties of 2-Bromo-3,4-difluoro-1-nitrobenzene

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Compound of Interest

Compound Name: 2-Bromo-3,4-difluoro-1-nitrobenzene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of the chemical compound **2-Bromo-3,4-difluoro-1-nitrobenzene**. This document is intended to serve as a valuable resource for laboratory and research professionals who are utilizing this compound in their work.

Chemical Identity

2-Bromo-3,4-difluoro-1-nitrobenzene is a halogenated nitroaromatic compound. Its structure is characterized by a benzene ring substituted with one bromine atom, two fluorine atoms, and a nitro group. The precise arrangement of these substituents is critical to its chemical reactivity and physical characteristics.

- IUPAC Name: **2-Bromo-3,4-difluoro-1-nitrobenzene**
- Molecular Formula: $C_6H_2BrF_2NO_2$
- CAS Numbers: 877161-74-5, 350699-92-2 (Note: Both CAS numbers are frequently associated with this compound in chemical databases and supplier catalogs).

Physical Properties

The physical properties of **2-Bromo-3,4-difluoro-1-nitrobenzene** are summarized in the table below. These properties are essential for handling, storage, and for predicting its behavior in various chemical and physical processes.

Property	Value	Source(s)
Molecular Weight	249.99 g/mol	[1]
Appearance	Pale yellow solid	[1]
Melting Point	66-70 °C	[1]
Boiling Point	Not available (experimentally); ~233.1 ± 35.0 °C (predicted)	[2]
Density	1.869 g/cm ³ (predicted)	[1]
Solubility	Insoluble in water; soluble in organic solvents	[1]

Experimental Protocols

While specific experimental determinations for this exact compound are not publicly detailed, the following are generalized, standard laboratory protocols for measuring the key physical properties of a solid organic compound like **2-Bromo-3,4-difluoro-1-nitrobenzene**.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a key indicator of its purity.

- Apparatus: Melting point apparatus (e.g., Mel-Temp or Thiele tube), capillary tubes (sealed at one end), thermometer.
- Procedure:
 - A small amount of the finely powdered, dry sample of **2-Bromo-3,4-difluoro-1-nitrobenzene** is packed into a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus, adjacent to a calibrated thermometer.

- The sample is heated at a steady, slow rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the initial melting point.
- The temperature at which the entire sample has completely liquefied is recorded as the final melting point.
- For a pure compound, this melting "range" should be narrow (typically under 2 °C).

Density Determination (Gas Pycnometry)

Gas pycnometry is a common and accurate method for determining the skeletal density of a solid powder.

- Apparatus: Gas pycnometer, analytical balance.
- Procedure:
 - The mass of the **2-Bromo-3,4-difluoro-1-nitrobenzene** sample is accurately determined using an analytical balance.
 - The sample is placed in the sample chamber of the gas pycnometer.
 - The instrument is sealed, and an inert gas (typically helium) is introduced into a reference chamber of known volume at a specific pressure.
 - Valves are then opened to allow the gas to expand into the sample chamber.
 - The pressure drop is measured, and using the principles of the gas laws (Boyle's Law), the volume of the solid sample (which is impermeable to the gas) is precisely calculated.
 - The density is then calculated by dividing the mass of the sample by its measured volume.

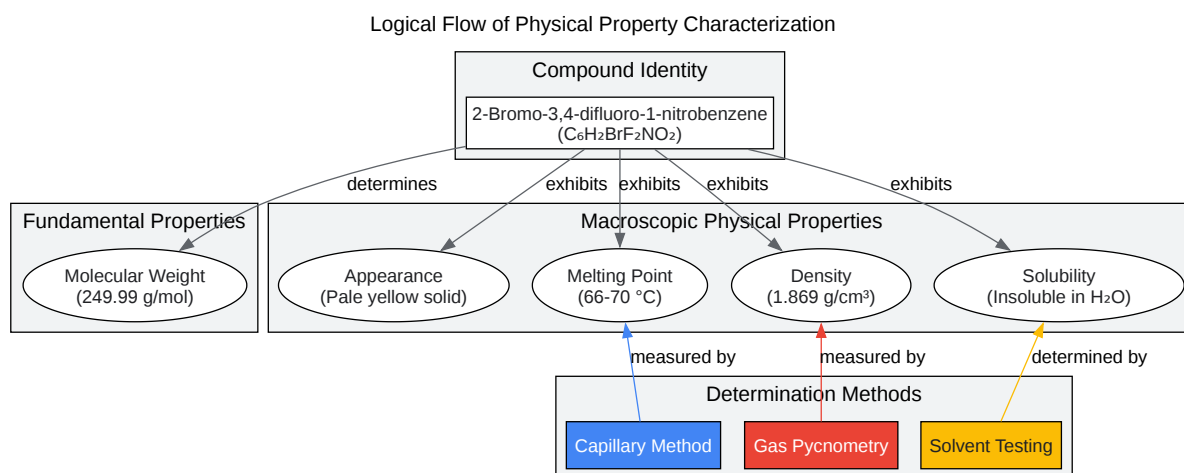
Solubility Determination

A qualitative assessment of solubility is crucial for selecting appropriate solvents for reactions, purification, and analysis.

- Apparatus: Test tubes, vortex mixer (optional), various solvents.
- Procedure:
 - A small, measured amount of **2-Bromo-3,4-difluoro-1-nitrobenzene** (e.g., 10 mg) is placed into a test tube.
 - A small volume of the solvent to be tested (e.g., 1 mL of water) is added.
 - The mixture is agitated vigorously (e.g., by flicking the test tube or using a vortex mixer) for a set period.
 - The sample is visually inspected for dissolution. The absence of solid particles indicates solubility.
 - This process is repeated with a range of solvents of varying polarity, such as ethanol, methanol, acetone, ethyl acetate, dichloromethane, and hexane, to establish a solubility profile.

Logical Relationships of Physical Properties

The following diagram illustrates the logical flow from the compound's fundamental identity to its macroscopic physical properties and the methods used to determine them.



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Physical Property Characterization Workflow

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References

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